

SGC2085 hydrochloride in cardiovascular disease models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SGC2085 hydrochloride

Cat. No.: B593814

[Get Quote](#)

References

- 1. SGC2085 | Histone Methyltransferase | CAS 1821908-48-8 | Buy SGC2085 from Supplier InvivoChem [invivochem.com]
- 2. medkoo.com [medkoo.com]
- 3. SGC2085 | Ligand page | IUPHAR/BPS Guide to MALARIA PHARMACOLOGY [guidetomalariapharmacology.org]
- 4. chembk.com [chembk.com]
- 5. caymanchem.com [caymanchem.com]
- 6. Frontiers | Comparison of Soluble Guanylate Cyclase Stimulators and Activators in Models of Cardiovascular Disease Associated with Oxidative Stress [frontiersin.org]
- 7. Soluble Guanylate Cyclase as an Emerging Therapeutic Target in Cardiopulmonary Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Nitric oxide-independent stimulation of soluble guanylate cyclase with BAY 41-2272 in cardiovascular disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. sGC stimulators - Heart Failure Matters [heartfailurematters.org]
- 10. benthamdirect.com [benthamdirect.com]
- 11. The Role of sGC Stimulators and Activators in Heart Failure With Reduced Ejection Fraction - PubMed [pubmed.ncbi.nlm.nih.gov]

- 12. Influence of Soluble Guanylate Cyclase on Cardiac, Vascular, and Renal Structure and Function: A Physiopathological Insight - PMC [pmc.ncbi.nlm.nih.gov]
- 13. ahajournals.org [ahajournals.org]
- 14. ahajournals.org [ahajournals.org]
- 15. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [SGC2085 hydrochloride in cardiovascular disease models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593814#sgc2085-hydrochloride-in-cardiovascular-disease-models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com